

# 3-Methyl Hippuric Acid-d7 CAS number and molecular weight

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## Compound of Interest

Compound Name: 3-Methyl Hippuric Acid-d7

Cat. No.: B565009

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## An In-Depth Technical Guide to 3-Methyl Hippuric Acid-d7

This technical guide provides comprehensive information on **3-Methyl Hippuric Acid-d7**, a deuterated analog of 3-Methyl Hippuric Acid. It is intended for researchers, scientists, and professionals in drug development and analytical chemistry. This document covers the compound's chemical properties, applications, and relevant experimental protocols.

## Core Compound Information

**3-Methyl Hippuric Acid-d7** is primarily utilized as an internal standard in analytical and pharmacokinetic studies.<sup>[1]</sup> Its stable isotope labeling allows for precise quantification of its non-deuterated counterpart, 3-Methyl Hippuric Acid, in biological matrices using mass spectrometry and liquid chromatography techniques.<sup>[1]</sup> The parent compound, 3-methylhippuric acid, is a metabolite of m-xylene, making its measurement in urine a key biomarker for monitoring xylene exposure.<sup>[2][3]</sup>

## Chemical and Physical Properties

The fundamental properties of **3-Methyl Hippuric Acid-d7** are summarized below.

Property	Value	Citations
CAS Number	1216551-07-3	[1][4][5][6][7][8]
Molecular Formula	C <sub>10</sub> H <sub>4</sub> D <sub>7</sub> NO <sub>3</sub>	[1][4][6][7][8]
Molecular Weight	200.24 g/mol	[1][4][7][8]
IUPAC Name	N-(3-Methylbenzoyl)glycine-d7	[1]
Synonyms	m-Methylhippuric Acid-d7, m-Toluric Acid-d7	[1][7][8]
Appearance	White to off-white solid	[6]
Purity	>95% (HPLC)	[5]

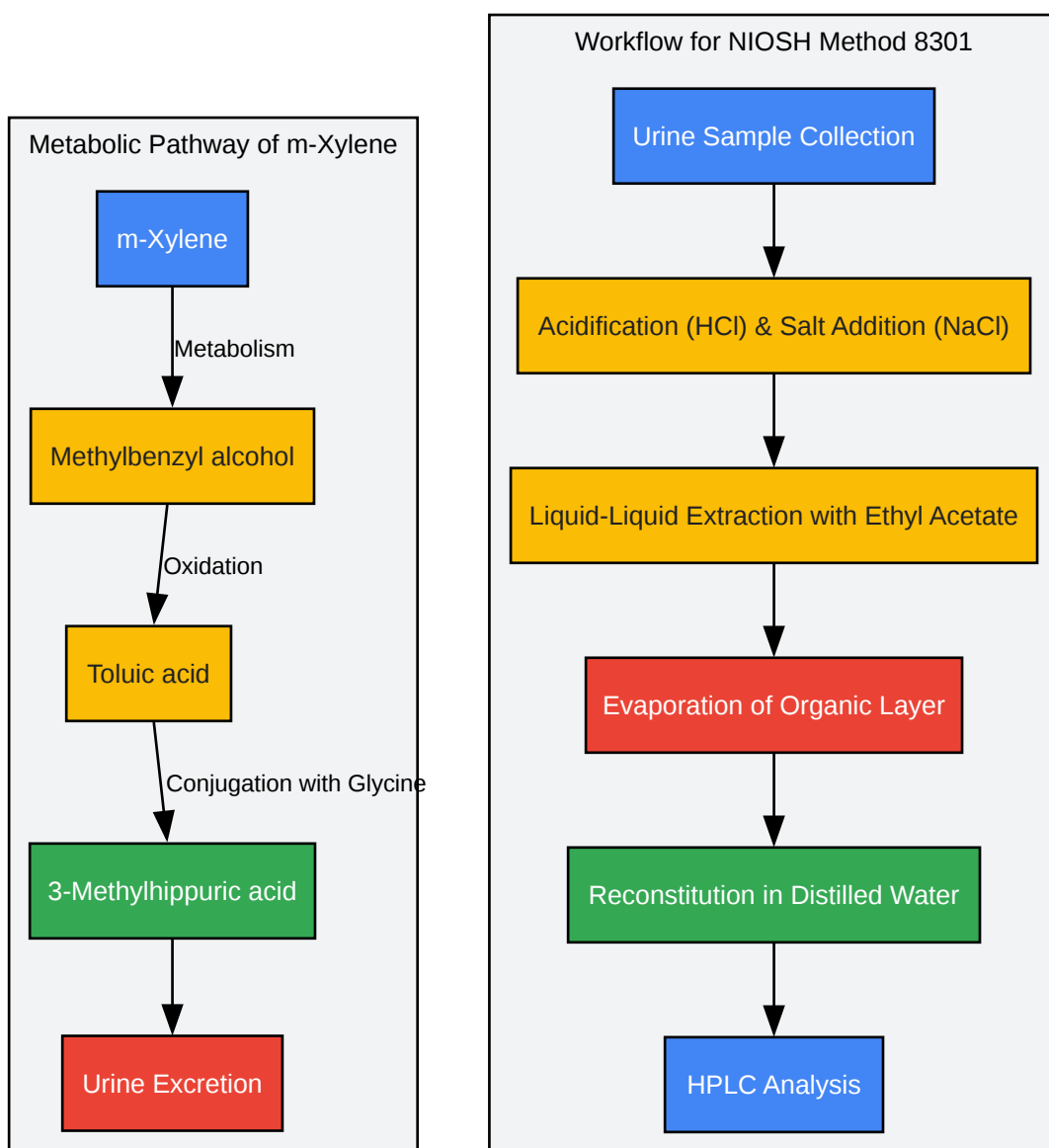
## Applications in Research

The primary application of **3-Methyl Hippuric Acid-d7** is as an internal standard for the quantitative analysis of 3-methylhippuric acid. The incorporation of seven deuterium atoms provides a distinct mass shift, facilitating its use in isotope dilution mass spectrometry, which is considered a gold-standard quantification technique.

Additionally, substituted hippurate analogs have been identified as substrates and inhibitors of peptidylglycine  $\alpha$ -hydroxylating monooxygenase (PHM).[7][9]

## Metabolic Pathway

The non-deuterated form, 3-methylhippuric acid, is a biological indicator of exposure to the industrial solvent m-xylene. The metabolic conversion process is a key area of study in toxicology and occupational health.



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